

Spectroscopic and Synthetic Profile of 5-(Thiophen-2-yl)nicotinaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 5-(Thiophen-2-yl)nicotinaldehyde

Cat. No.: B1365225

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and a proposed synthetic route for **5-(Thiophen-2-yl)nicotinaldehyde**, a heterocyclic compound of interest in medicinal chemistry and materials science. The document details predicted spectroscopic characteristics and outlines a robust experimental protocol for its synthesis, purification, and analysis.

Core Compound Information

5-(Thiophen-2-yl)nicotinaldehyde is a biheterocyclic molecule incorporating both pyridine and thiophene rings. This structural motif is significant in the design of novel pharmaceutical agents and functional organic materials. The aldehyde group offers a reactive handle for further chemical modifications, making it a valuable building block in organic synthesis.^[1]

Property	Value
IUPAC Name	5-(Thiophen-2-yl)nicotinaldehyde
CAS Number	342601-29-0
Molecular Formula	C ₁₀ H ₇ NOS
Molecular Weight	189.24 g/mol [1]
Purity (Typical)	≥95%[1]

Proposed Synthesis: Suzuki-Miyaura Cross-Coupling

A reliable method for the synthesis of **5-(Thiophen-2-yl)nicotinaldehyde** is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction forms a carbon-carbon bond between an aryl halide and an organoboron compound. In this proposed synthesis, 5-bromonicotinaldehyde is coupled with thiophene-2-boronic acid.

Experimental Protocol

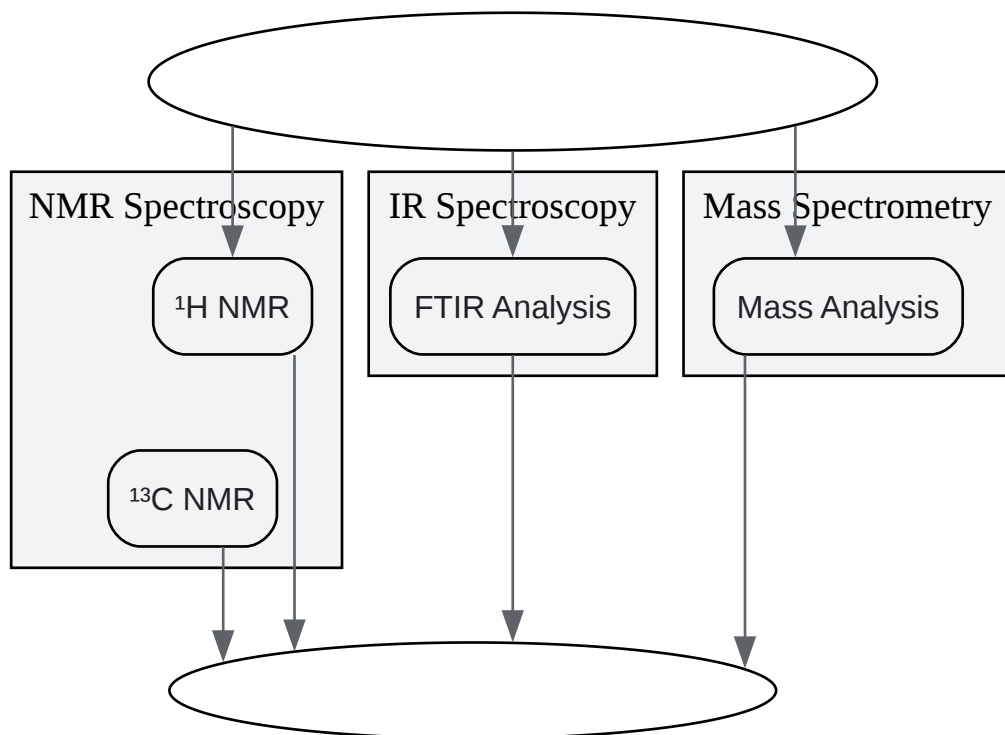
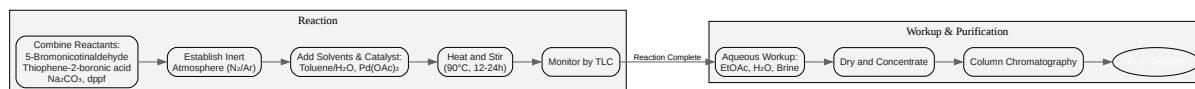
Materials:

- 5-Bromonicotinaldehyde
- Thiophene-2-boronic acid
- Palladium(II) acetate (Pd(OAc)₂)
- 1,1'-Bis(diphenylphosphino)ferrocene (dppf)
- Sodium carbonate (Na₂CO₃)
- Toluene
- Ethanol
- Water (degassed)

- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask, add 5-bromonicotinaldehyde (1.0 eq.), thiophene-2-boronic acid (1.2 eq.), sodium carbonate (2.0 eq.), and 1,1'-bis(diphenylphosphino)ferrocene (dppf) (0.1 eq.).
- **Inert Atmosphere:** Evacuate and backfill the flask with an inert gas (e.g., nitrogen or argon) three times.
- **Solvent and Catalyst Addition:** Add degassed toluene and water (4:1 v/v) to the flask, followed by palladium(II) acetate (0.05 eq.).
- **Reaction:** Heat the reaction mixture to 90 °C and stir vigorously for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, cool the reaction mixture to room temperature. Dilute with ethyl acetate and wash with water and then brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield **5-(Thiophen-2-yl)nicotinaldehyde** as a solid.



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References

- 1. 5-(Thiophen-2-yl)nicotinaldehyde | 342601-29-0 | Benchchem [benchchem.com]
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